

Introduction: The Molecular Architect's Tool for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Amino-PEG5-acid*

Cat. No.: *B605464*

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In the landscape of modern drug development, diagnostics, and materials science, the ability to precisely link different molecular entities is paramount. **Amino-PEG5-acid** emerges as a cornerstone heterobifunctional linker, a molecular scaffold of elegant simplicity and profound utility. It consists of a discrete five-unit polyethylene glycol (PEG) chain, flanked by a primary amine (-NH₂) at one terminus and a carboxylic acid (-COOH) at the other[1][2][3]. This architecture is not accidental; it is engineered to provide a hydrophilic, flexible spacer that enhances the aqueous solubility and biocompatibility of the resulting conjugates while offering two distinct chemical handles for sequential, controlled reactions[4][5].

This guide provides an in-depth exploration of the chemical properties, reactivity, and core applications of **Amino-PEG5-acid**. It is designed for researchers, scientists, and drug development professionals who seek not only to use this reagent but to understand the fundamental principles that govern its reactivity and unlock its full potential in applications ranging from peptide modification and antibody-drug conjugates (ADCs) to surface functionalization and the synthesis of Proteolysis Targeting Chimeras (PROTACs)[1][6].

Core Physicochemical Properties

The utility of **Amino-PEG5-acid** is grounded in its well-defined physical and chemical characteristics. As a monodisperse compound, it offers batch-to-batch consistency, a critical requirement for reproducible research and GMP manufacturing, unlike traditional polydisperse PEG polymers[5][7].

Property	Value	Source(s)
Chemical Name	1-Amino-3,6,9,12,15-pentaoxaoctadecan-18-oic acid	[3][8]
Synonyms	NH ₂ -PEG5-COOH, Amine-PEG5-Carboxylic Acid	[3][8]
CAS Number	1191078-74-6	[1][8]
Molecular Formula	C ₁₃ H ₂₇ NO ₇	[8]
Molecular Weight	309.36 g/mol	[8]
Solubility	Soluble in water, DMSO, DMF, DCM	[1]
Appearance	Varies; often a liquid or solid	[9]

Reactivity and Handling: A Tale of Two Termini

The synthetic power of **Amino-PEG5-acid** lies in the orthogonal reactivity of its terminal amine and carboxylic acid groups. Understanding the specific conditions required to address each group selectively is the key to successful conjugation.

The Nucleophilic Amine Terminus

The primary amine (-NH₂) group is a potent nucleophile, readily reacting with various electrophilic functional groups.

- **Reaction with Activated Esters (e.g., NHS Esters):** This is one of the most common and efficient methods for labeling with the amine group. The amine attacks the carbonyl carbon of the N-hydroxysuccinimide (NHS) ester, displacing the NHS leaving group to form a highly stable amide bond[10]. The reaction proceeds optimally at a slightly alkaline pH (7.2-8.5),

where a significant portion of the primary amines are deprotonated and thus maximally nucleophilic[10]. Buffers should be amine-free (e.g., PBS, HEPES, Borate) to avoid competing reactions[10].

- **Reaction with Carboxylic Acids:** The amine can be directly coupled to a carboxylic acid using carbodiimide activators like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)[11]. This reaction forms the same stable amide bond.
- **Reaction with Aldehydes and Ketones:** Through reductive amination, the amine can form a stable secondary amine linkage with carbonyl compounds. This reaction involves the initial formation of a Schiff base, which is then reduced by a mild reducing agent such as sodium cyanoborohydride (NaBH_3CN)[11][12].

The Carboxylic Acid Terminus

The carboxylic acid ($-\text{COOH}$) is relatively unreactive on its own and requires activation to efficiently couple with nucleophiles, primarily primary amines[13].

- **Carbodiimide Activation (EDC/NHS Chemistry):** The most robust method for activating the carboxyl group is the two-step process involving EDC and NHS[14].
 - **EDC Activation:** EDC reacts with the carboxylic acid to form a highly reactive but unstable O-acylisourea intermediate. This step is most efficient in acidic conditions (pH 4.5-6.0, typically in MES buffer)[15].
 - **NHS Stabilization:** The unstable intermediate is susceptible to hydrolysis, which would regenerate the carboxylic acid and reduce yield[14]. The addition of N-hydroxysuccinimide (NHS) or its water-soluble analog (Sulfo-NHS) traps the intermediate, converting it into a more stable, amine-reactive NHS ester[14][16]. This semi-stable ester can then be reliably reacted with an amine-containing molecule at a physiological or slightly basic pH (7.2-8.0)[10].

The causality behind this two-step protocol is critical: separating the acidic activation environment from the slightly basic coupling environment maximizes the efficiency of both reactions while minimizing side reactions like hydrolysis.

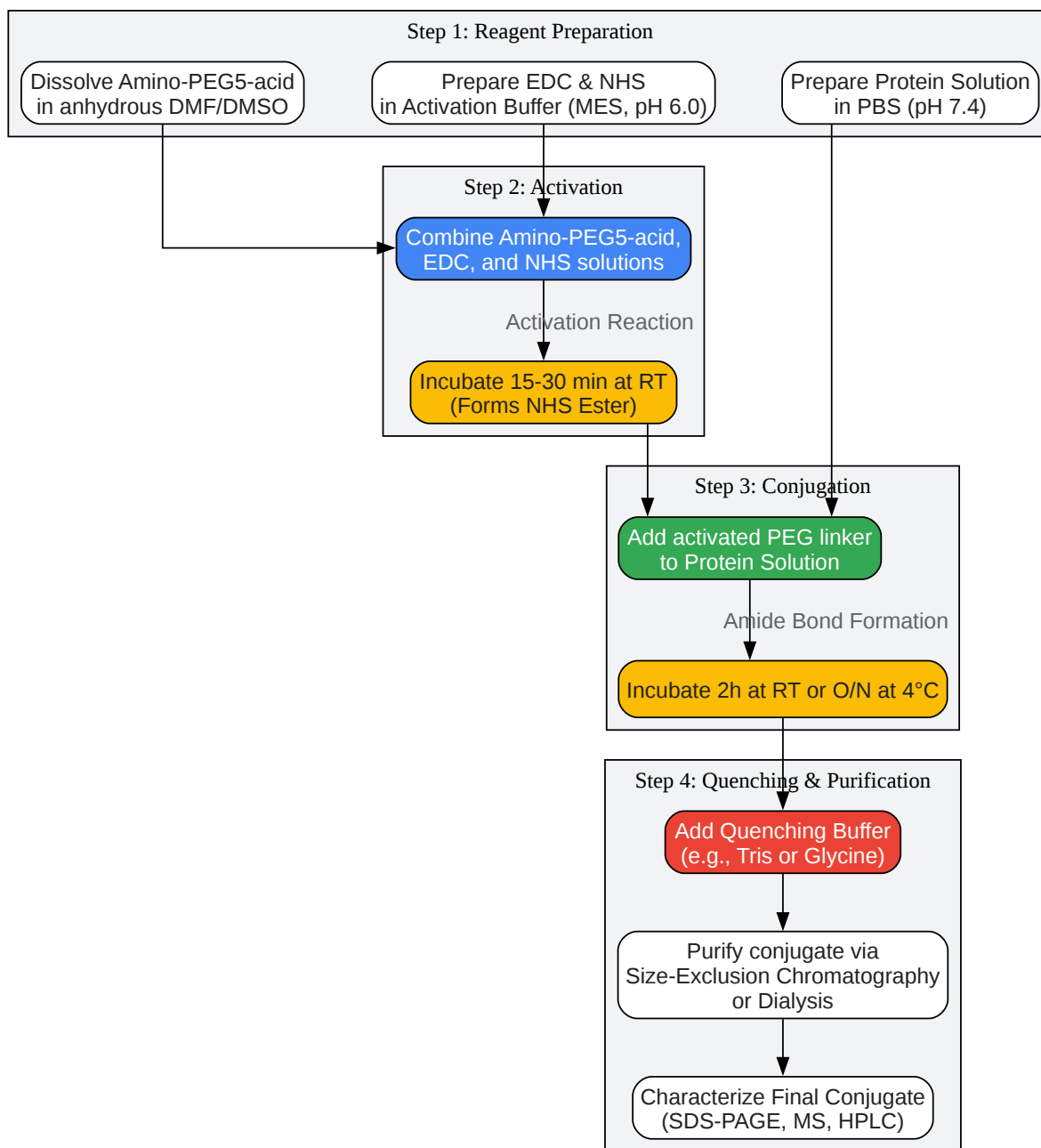
Experimental Protocols: A Practical Guide

The following protocols are self-validating systems, incorporating steps for reaction, quenching, and purification, which are essential for achieving reproducible results.

Protocol 1: Activation of the Carboxylic Acid Terminus and Conjugation to a Protein

This protocol details the steps to covalently link the -COOH group of **Amino-PEG5-acid** to primary amines (e.g., lysine residues) on a target protein.

Diagram of the Experimental Workflow



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Caption: Workflow for protein conjugation via the carboxylic acid of **Amino-PEG5-acid**.

Methodology:

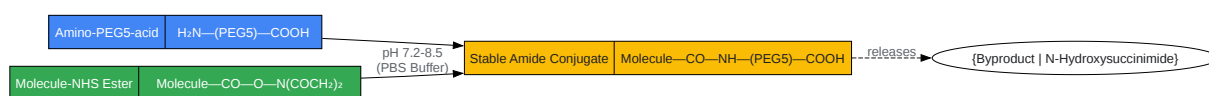
- Reagent Preparation:
 - Equilibrate all reagents (**Amino-PEG5-acid**, EDC, NHS) to room temperature.
 - Prepare a stock solution of **Amino-PEG5-acid** (e.g., 10 mg/mL) in anhydrous DMF or DMSO.
 - Dissolve the target protein in an amine-free buffer (e.g., PBS, pH 7.2-7.5) to a concentration of 1-10 mg/mL[6].
 - Prepare an Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0[6].
 - Prepare a Quenching Buffer: 1 M Tris-HCl, pH 8.0[6].
- Activation of **Amino-PEG5-acid**:
 - In a reaction tube, combine **Amino-PEG5-acid** with EDC and NHS. A starting molar ratio of 1:1.5:1.2 (PEG:EDC:NHS) is recommended[17]. The reagents should be dissolved in the Activation Buffer.
 - Incubate the mixture for 15-30 minutes at room temperature with gentle mixing. This converts the carboxylic acid to an amine-reactive NHS ester[18].
- Conjugation to Protein:
 - Immediately add the activated **Amino-PEG5-acid** solution to the protein solution[6]. The molar excess of the PEG linker over the protein should be optimized but can be started at 10- to 20-fold[18].
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C with gentle agitation[6].
- Quenching and Purification:
 - Stop the reaction by adding the Quenching Buffer to a final concentration of 10-50 mM. Incubate for 15 minutes to hydrolyze any unreacted NHS esters[18].

- Purify the PEGylated protein conjugate from excess reagents using a desalting column (e.g., Sephadex G-25) or dialysis against a suitable storage buffer[6].
- Characterization:
 - Confirm successful conjugation and assess the degree of PEGylation using SDS-PAGE (which will show a shift in molecular weight), HPLC, or mass spectrometry[17].

Protocol 2: Conjugation of the Amine Terminus to an NHS-Activated Molecule

This protocol outlines the reaction of the -NH₂ group of **Amino-PEG5-acid** with a molecule that has been pre-functionalized with an NHS ester.

Diagram of the Reaction Mechanism



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Caption: Amine-NHS ester coupling to form a stable amide bond.

Methodology:

- Reagent Preparation:
 - Dissolve the NHS-activated molecule in an appropriate anhydrous solvent (e.g., DMF, DMSO).
 - Dissolve **Amino-PEG5-acid** in a reaction buffer such as PBS, pH 7.5.
- Conjugation Reaction:

- Add the dissolved NHS-activated molecule to the **Amino-PEG5-acid** solution. A slight molar excess (1.1 to 1.5 equivalents) of the **Amino-PEG5-acid** may be used to ensure complete consumption of the NHS ester.
- Allow the reaction to proceed for 1-4 hours at room temperature or overnight at 4°C^[10]. The reaction progress can be monitored by TLC or LC-MS.
- Purification:
 - Once the reaction is complete, the desired product can be purified from excess unreacted **Amino-PEG5-acid** and the NHS byproduct using reverse-phase HPLC or other appropriate chromatographic techniques.

Analytical Characterization

Thorough characterization is essential to confirm the identity, purity, and structure of **Amino-PEG5-acid** and its conjugates.

- ¹H NMR Spectroscopy: This is a powerful tool for structural verification. The spectrum should show characteristic peaks for the repeating ethylene glycol units (-O-CH₂-CH₂-O-) as a prominent singlet, as well as distinct signals corresponding to the protons adjacent to the amine and carboxylic acid termini^[19].
- Mass Spectrometry (MS): Provides confirmation of the molecular weight, verifying the identity and purity of the compound.
- HPLC: Used to assess the purity of the final conjugate and to separate it from starting materials and byproducts.

Storage and Stability

Proper storage is critical to maintain the reactivity of the functional groups.

- Storage Conditions: **Amino-PEG5-acid** should be stored at -20°C, protected from light and moisture^{[1][20]}.
- Handling: Before use, the reagent should be warmed to room temperature in a desiccator to prevent condensation of moisture, which can hydrolyze the functional groups and

compromise reactivity. Solutions, especially in hygroscopic solvents like DMSO, should be freshly prepared or stored under an inert atmosphere at -80°C for long-term stability[21].

Conclusion

Amino-PEG5-acid is a versatile and powerful tool for the modern scientist. Its defined length, hydrophilicity, and dual, orthogonal functionalities provide a reliable platform for building complex molecular architectures. By understanding the specific chemical principles that govern its reactivity—from the pH-dependent activation of its carboxyl group to the nucleophilic nature of its amine terminus—researchers can design and execute robust conjugation strategies, advancing the fields of targeted therapeutics, advanced diagnostics, and functional biomaterials.

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- To cite this document: BenchChem. [Introduction: The Molecular Architect's Tool for Bioconjugation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605464/docs#introduction-the-molecular-architect-s-tool-for-bioconjugation\]](https://www.benchchem.com/product/b605464/docs#introduction-the-molecular-architect-s-tool-for-bioconjugation)

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